

Physical and chemical properties of 4-Propylthiomorpholine

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Compound of Interest

Compound Name: 4-Propylthiomorpholine

Cat. No.: B15442749

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In-depth Technical Guide: 4-Propylthiomorpholine

A comprehensive search of scientific databases, chemical literature, and supplier catalogs has revealed no specific information on the physical and chemical properties, synthesis, experimental protocols, or biological activity of the compound **4-Propylthiomorpholine**. This suggests that **4-Propylthiomorpholine** is not a well-characterized or readily available compound.

While data for the specific molecule of interest is unavailable, this guide will provide context by summarizing available information on the core chemical structure, thiomorpholine, and related derivatives. This information is intended for researchers, scientists, and drug development professionals who may be interested in the potential properties of novel thiomorpholine derivatives.

Core Structure: Thiomorpholine

Thiomorpholine is a heterocyclic compound containing both a secondary amine and a thioether functional group. This scaffold is of interest in medicinal chemistry due to its structural similarity to morpholine, a common motif in many bioactive compounds, and the presence of a sulfur atom which can influence physicochemical properties such as lipophilicity and metabolic stability.

General Physicochemical Properties of Thiomorpholine Derivatives

Quantitative data for **4-Propylthiomorpholine** is not available. However, general trends for similar small N-alkyl thiomorpholines can be inferred. The introduction of a propyl group at the 4-position would be expected to increase the molecular weight and lipophilicity (logP) compared to unsubstituted thiomorpholine. The basicity of the nitrogen atom would likely be similar to other N-alkylated thiomorpholines.

For illustrative purposes, a table of predicted properties for the closely related and documented compound 4-Propylmorpholine is provided below. It is crucial to note that these values are not for **4-Propylthiomorpholine** and are presented for contextual reference only.

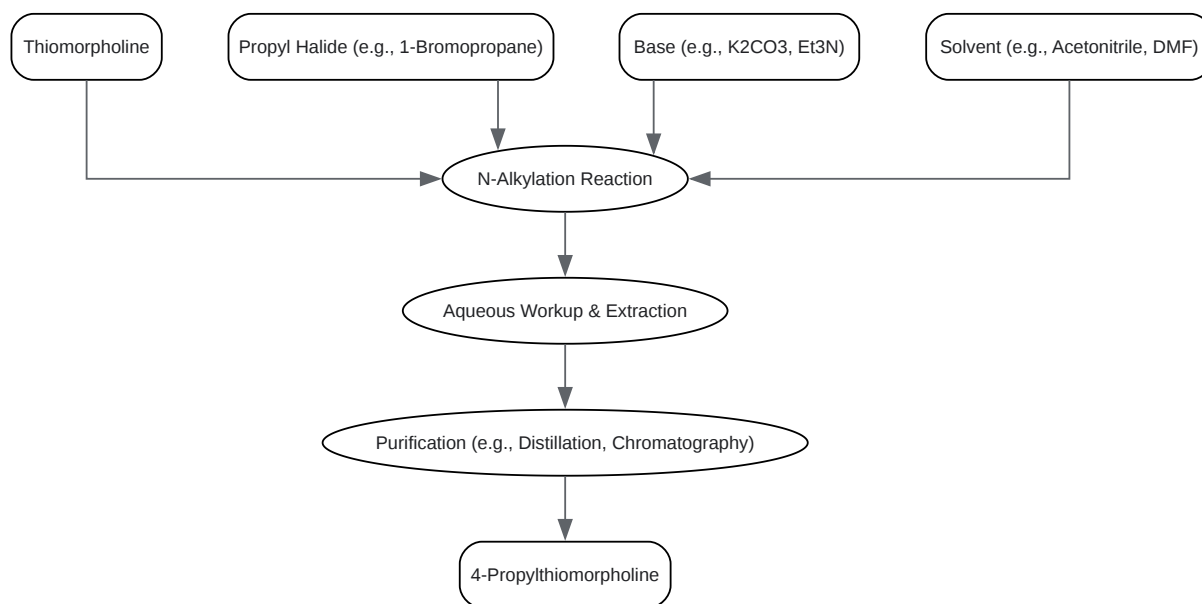
| Property | Value (for 4-Propylmorpholine) | Source |
|------------------------------|--------------------------------|---------|
| Molecular Formula | C7H15NO | PubChem |
| Molecular Weight | 129.20 g/mol | PubChem |
| XLogP3 | 0.8 | PubChem |
| Hydrogen Bond Donor Count | 0 | PubChem |
| Hydrogen Bond Acceptor Count | 2 | PubChem |
| Rotatable Bond Count | 2 | PubChem |

Potential Synthesis of 4-Propylthiomorpholine

While no specific experimental protocol for the synthesis of **4-Propylthiomorpholine** has been found, a potential synthetic route can be proposed based on established methods for N-alkylation of secondary amines.

A plausible approach would involve the reaction of thiomorpholine with a propyl halide, such as 1-bromopropane or 1-iodopropane, in the presence of a non-nucleophilic base to neutralize the resulting hydrohalic acid.

A generalized workflow for this proposed synthesis is depicted below.



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Proposed synthetic workflow for **4-Propylthiomorpholine**.

Disclaimer: This is a theoretical protocol and has not been experimentally validated. Appropriate safety precautions and reaction optimization would be necessary.

Biological Activity and Signaling Pathways

There is no published information regarding the biological activity or associated signaling pathways for **4-Propylthiomorpholine**. The morpholine scaffold is present in a wide range of biologically active molecules, and the introduction of a thiomorpholine ring can modulate this activity. However, without experimental data, any discussion of the biological effects of **4-Propylthiomorpholine** would be purely speculative.

Conclusion

Based on a thorough review of available scientific literature and chemical databases, **4-Propylthiomorpholine** is an uncharacterized compound. No experimental or predicted data on its physical and chemical properties, nor any information regarding its synthesis or biological activity, could be retrieved. The information provided in this document on related structures and potential synthetic routes is for informational purposes only and should not be considered as established scientific fact for **4-Propylthiomorpholine**. Further research would be required to synthesize and characterize this compound to determine its properties and potential applications.

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